

# Chemical Profile of Methasulfocarb

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## Compound Focus: Methasulfocarb

CAS No.: 66952-49-6

Cat. No.: S535103

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The table below summarizes the key chemical and regulatory information for **Methasulfocarb**:

Property	Description
IUPAC Name	S-4-(mesyloxy)phenyl methyl(thiocarbamate) [1]
Chemical Formula	C <sub>9</sub> H <sub>11</sub> NO <sub>4</sub> S <sub>2</sub> [1]
Mode of Action	Growth retarding activity (FRAC Code: 42) [1]
Pesticide Type	Fungicide; Plant Growth Regulator [1]
Example Applications	Rice (soil application to control <i>Fusarium</i> , <i>Mucor</i> , <i>Pseudomonas</i> , <i>Pythium</i> and <i>Rhizoctonia</i> spp.) [1]
Regulatory Status (EC 1107/2009)	Not Approved [1]

## Efficacy Data and Alternative Fungicides

While **methasulfocarb** is indicated for *Rhizoctonia*, recent efficacy research on ornamentals highlights several more effective products. The "A Team" fungicides below consistently provide excellent to effective control of *Rhizoctonia solani* [2] [3].

Product	Active Ingredient(s)	FRAC Code
Affirm WDG	polyoxin D zinc salt	19 [3]
Emblem/Medallion WG	fludioxonil	12 [3]
Empress Intrinsic	pyraclostrobin	11 [3]
Orkestra	fluxapyroxad / pyraclostrobin	7 / 11 [3]
Pageant Intrinsic	pyraclostrobin / boscalid	11 / 7 [3]
Terraclor 400	PCNB	14 [3]
Tourney	metconazole	3 [3]

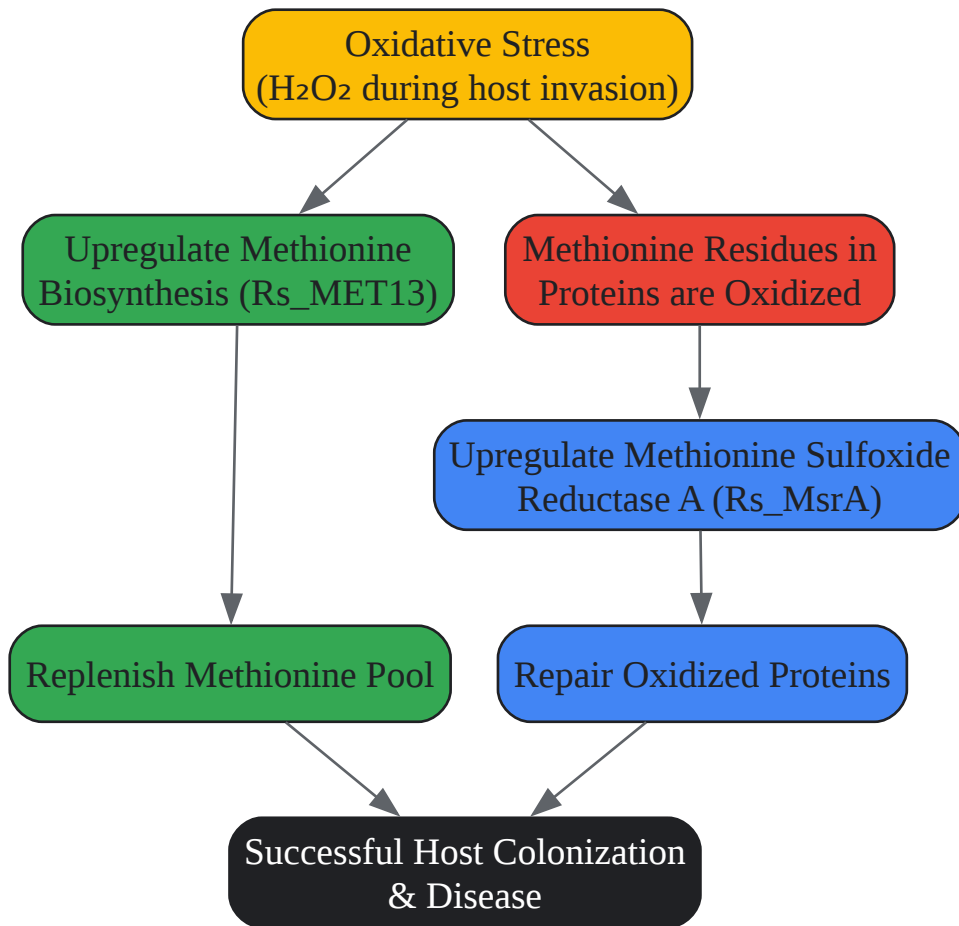
## Standard Fungal Growth Inhibition Assay

The following protocol is adapted from standard methods for evaluating fungicide efficacy in vitro [4]. This protocol can be used to test both conventional fungicides and novel compounds.

- **Preparation of Media:** Serial dilutions of the test compound (e.g., **methasulfocarb**) are made in a solvent like DMSO. The solutions are added to warm Potato Dextrose Agar (PDA) to achieve the desired final concentrations and poured into multi-well plates [4].
- **Fungal Inoculation:** A 5-mm circular plug of agar, taken from the actively growing margin of a *Rhizoctonia solani* culture, is placed in the center of each cooled, solidified agar well [4].
- **Incubation:** The plates are incubated at a suitable temperature (e.g., 25-28°C) in the dark. The growth diameter is measured after a set period (e.g., 24-75 hours, depending on the growth rate) [4].
- **Data Analysis:** The growth diameter in treatment wells is compared to that in solvent-control wells (e.g., PDA with 1% DMSO). The percentage of growth inhibition is calculated, and IC<sub>50</sub> values can be determined using a nonlinear regression model [4].

## Emerging Molecular Targets for Control

Recent research has uncovered specific molecular pathways in *R. solani* that are critical for its virulence, offering new potential targets for control strategies beyond traditional fungicides [5].



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*Figure: Key pathways in *R. solani* virulence. The fungus upregulates methionine metabolism to counteract host-induced oxidative stress [5].*

- **Silencing Studies:** Double-stranded RNA-mediated silencing of either **Rs\_MET13** (a key gene in methionine biosynthesis) or **Rs\_MsrA** significantly impairs the pathogen's ability to cause disease in rice. The application of exogenous methionine can restore the disease-causing ability of Rs\_MET13-silenced strains [5].
- **Proposed Control Strategies:** The study suggests that **spray-induced gene silencing (SIGS)** of Rs\_MsrA or the design of antagonistic molecules that block MsrA activity could be exploited as novel strategies for controlling sheath blight disease in rice [5].

## Research Recommendations and Notes

- **Antifungal Rotation:** When designing control strategies, rotate between products with different FRAC codes to minimize the risk of fungicide resistance developing in the pathogen population [3].

- **Novel Compounds:** Consider investigating D-tagatose, a rare sugar that has shown synergistic effects when tank-mixed with other fungicidal materials and can control various plant diseases, including those caused by Rhizoctonia [6].
- **Regulatory Status:** Be aware that **methasulfocarb** is **not approved** under EC Regulation 1107/2009 [1]. Research efforts may be better directed toward the promising alternatives and novel molecular targets discussed.

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